Technical Support Center: Synthesis of 4-Amino-2-methoxypyridine

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Compound of Interest

Compound Name:	*4-Amino-2-methoxypyridine*
CAS No.:	*20265-39-8*
Cat. No.:	*B1296289*

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Welcome to the technical support center for the synthesis of **4-Amino-2-methoxypyridine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical assistance, troubleshooting strategies, and answers to frequently asked questions. Our goal is to empower you to improve the yield and purity of your synthesis through a deeper understanding of the underlying chemical principles and practical, field-proven insights.

Foundational Synthetic Strategies

The synthesis of **4-Amino-2-methoxypyridine** (CAS No: 20265-39-8) is a critical process in the development of various pharmaceutical agents and fine chemicals.[1] The molecule's structure, featuring both an amino and a methoxy group on a pyridine ring, makes it a versatile intermediate in organic synthesis. Several synthetic routes are commonly employed, each with its own set of advantages and challenges. Understanding these pathways is the first step toward optimizing your reaction.

The most prevalent and industrially relevant method involves a two-step process starting from 2-methoxypyridine:

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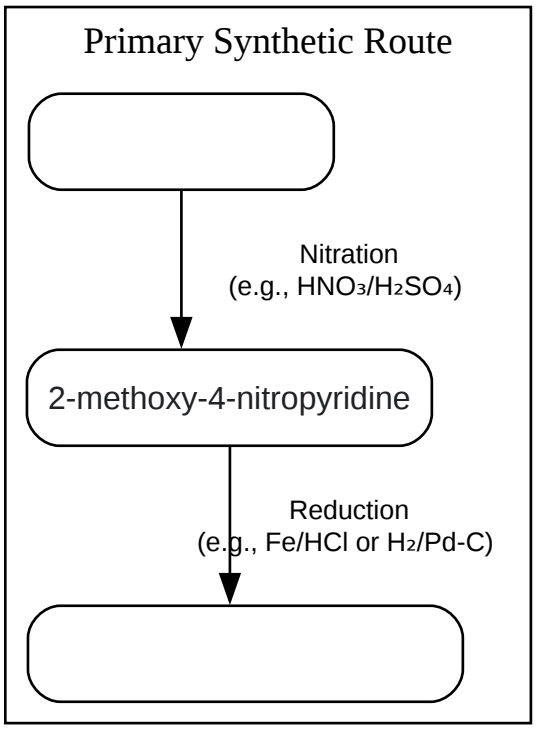
- Nitration: Electrophilic nitration of 2-methoxypyridine to introduce a nitro group at the 4-position, yielding 2-methoxy-4-nitropyridine.

- Reduction: Subsequent reduction of the nitro group to an amino group to form the final product, **4-Amino-2-methoxypyridine**.[1]

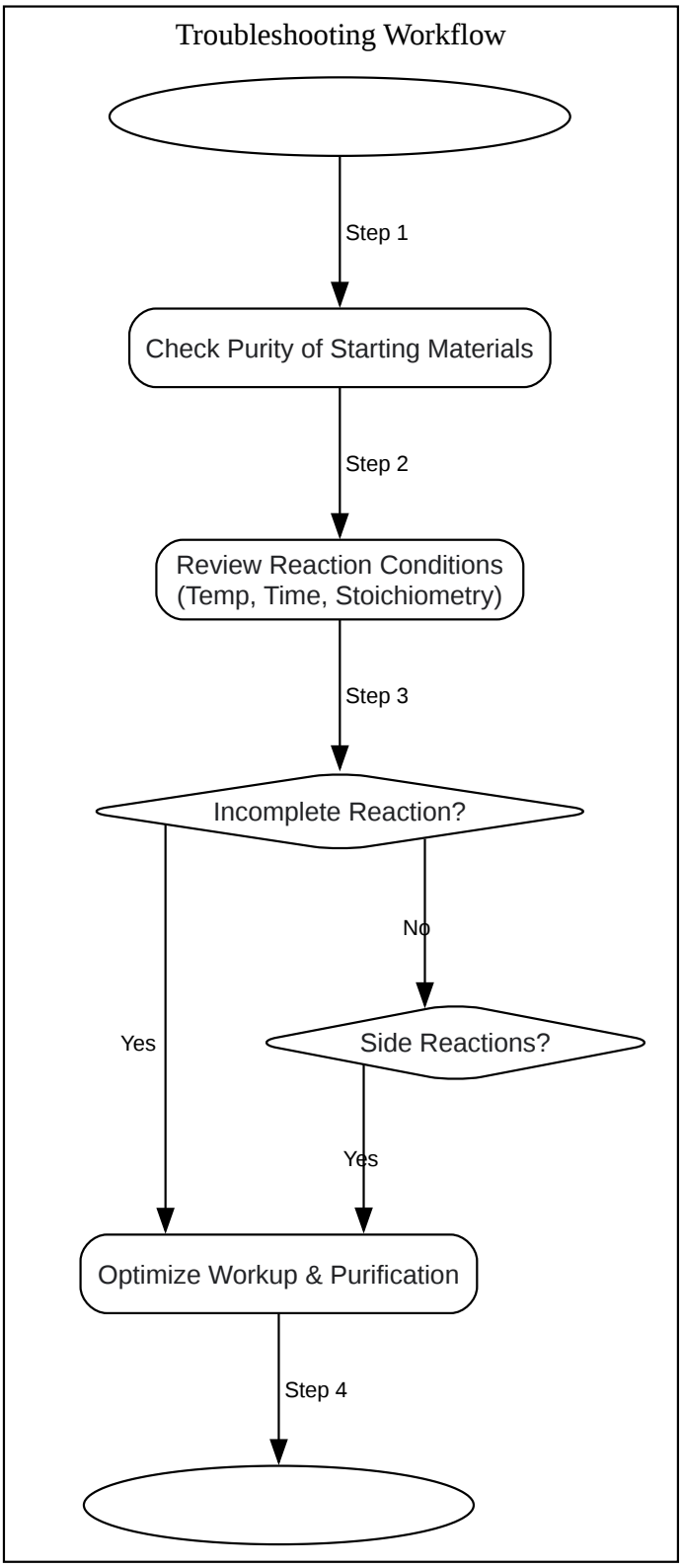
An alternative route involves nucleophilic aromatic substitution (SNAr) on a suitably substituted pyridine ring. For instance, starting with 2-chloro-4-nitropyridine, the chloro group can be displaced by a methoxide source, followed by reduction of the nitro group.[1] Another SNAr approach starts from 2-amino-4-chloropyridine, where the chloro group is substituted by a methoxy group.[2][3]

Below is a diagram illustrating the primary synthetic pathway:

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- 2. 2-Amino-4-methoxypyridine | 10201-73-7 [chemicalbook.com]
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